

In-Depth Technical Guide to the Physicochemical Properties of Leucinol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-4-methylpentan-1-ol

CAS No.: 502-32-9

Cat. No.: B1294294

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Abstract

Leucinol, a chiral amino alcohol derived from leucine, is a cornerstone in modern asymmetric synthesis, particularly within the pharmaceutical and agrochemical industries.^{[1][2][3]} Its utility as a chiral auxiliary and building block stems directly from its distinct physicochemical properties.^{[1][2]} This guide provides a comprehensive technical overview of these properties, grounded in experimental data and established scientific principles. It is intended for researchers, scientists, and drug development professionals who utilize or intend to utilize Leucinol in their synthetic and developmental workflows. We will delve into the causality behind experimental choices for property determination and present the data in a clear, accessible format to facilitate its practical application.

Introduction: The Strategic Importance of Leucinol

Chirality is a critical determinant of biological activity. In drug development, the stereochemistry of a molecule can mean the difference between a potent therapeutic and an inactive or even toxic compound.^{[4][5][6]} Leucinol, available as both (S)-(+)-Leucinol and (R)-(-)-Leucinol, offers a readily accessible source of chirality. Its structural features—a primary amine, a primary

alcohol, and a chiral center—make it a versatile synthon for the construction of complex, enantiomerically pure molecules.^[1] It serves as a starting material for the synthesis of various inhibitors, including those for aminopeptidase N and phospholipase A2.^{[7][8][9]} A thorough understanding of its physicochemical properties is therefore not merely academic; it is a prerequisite for efficient process development, formulation, and ultimately, the successful synthesis of target molecules.^[10]

Core Physicochemical Data of Leucinol

The following table summarizes the key physicochemical properties of Leucinol. It is important to note that slight variations in reported values can exist across different sources due to variations in experimental conditions and purity.

Physicochemical Property	(S)-(+)-Leucinol	(R)-(-)-Leucinol	Significance in Research & Development
Molecular Formula	C ₆ H ₁₅ NO	C ₆ H ₁₅ NO	Fundamental for stoichiometric calculations and molecular modeling.
Molecular Weight	117.19 g/mol [11] [12] [13]	117.19 g/mol	Essential for accurate mass-based measurements and concentration calculations.
Appearance	White crystalline solid or clear, colorless to slightly yellow liquid [1] [8] [9] [11]	-	Affects handling, storage, and visual inspection of purity. The liquid form at room temperature suggests a low melting point.
Melting Point	56-58 °C [8] [9] [14]	-	A narrow melting point range is a key indicator of purity. This temperature is critical for reaction condition selection and purification techniques like melt crystallization.

Boiling Point	198-200 °C (at 760 mmHg)[7][11]; 208-210 °C[8][9]	198-200 °C (at 768 mmHg)[15]	The high boiling point, due to hydrogen bonding, allows for purification by vacuum distillation to prevent thermal decomposition.
Density	0.917 g/mL at 25 °C[7][8][9]	0.917 g/mL at 25 °C[15]	Necessary for volume-to-mass conversions in process scale-up and formulation.
Solubility	Soluble in water, organic solvents like Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1][8][9]	Soluble in water and organic solvents.[1]	Crucial for selecting appropriate solvents for reactions, extractions, and purifications. High polarity due to amine and hydroxyl groups dictates its solubility profile.
pKa	12.88 ± 0.10 (Predicted)[8][9]	-	The basicity of the amino group is a key factor in its catalytic activity and reactivity. It also influences the molecule's charge state at different pH values, which is critical for separations and biological interactions.
Optical Rotation	[α] _{20/D} +4°, c = 9 in ethanol[8][9][16]	[α] _{20/D} -4°, c = 9 in ethanol[15]	Confirms the enantiomeric identity and purity of the chiral substance. The equal

and opposite rotation
of the enantiomers is
a fundamental
property of chiral
molecules.[\[17\]](#)[\[18\]](#)

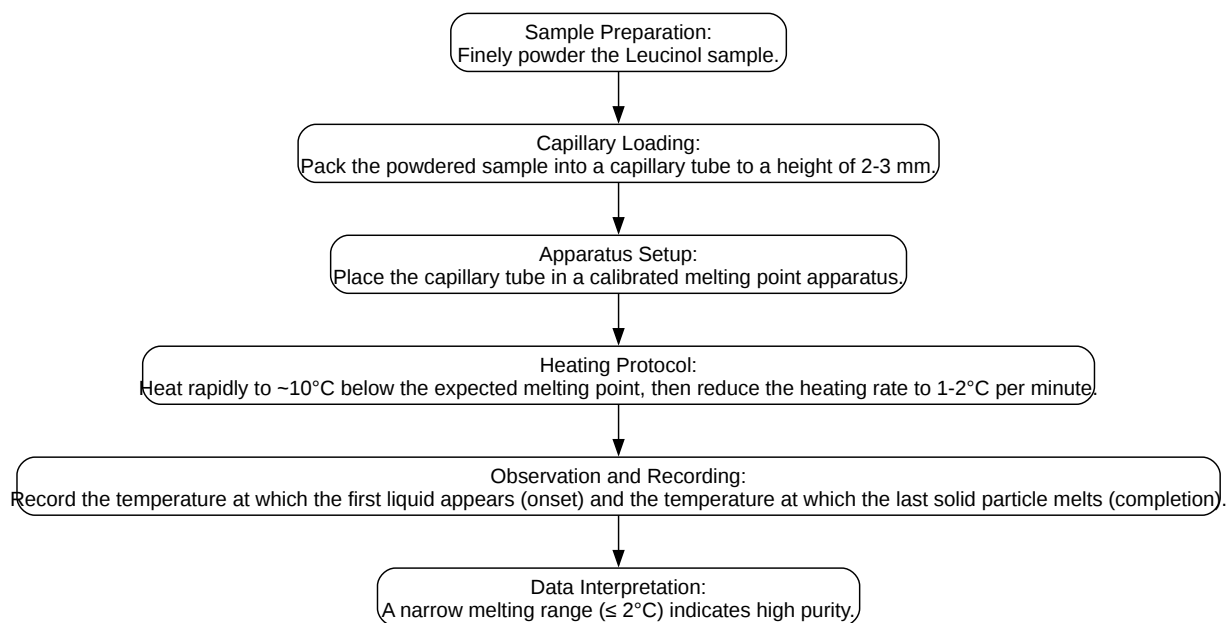
Experimental Protocols and Methodologies: A Self-Validating System

The integrity of the data presented above is contingent on robust experimental methodologies. The following section outlines standard protocols for determining these key physicochemical properties, emphasizing the causality behind the experimental design.

Melting Point Determination: A Purity Benchmark

The melting point is a fundamental and easily accessible indicator of a compound's purity.

Experimental Workflow:



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Caption: Workflow for Melting Point Determination.

Expertise & Experience: The slow heating rate near the melting point is crucial for allowing the system to reach thermal equilibrium, ensuring an accurate reading. A broad melting range suggests the presence of impurities, which disrupt the crystal lattice and cause the substance to melt over a wider temperature range.

Optical Rotation: Confirming Chirality

Optical rotation is the definitive method for distinguishing between enantiomers and quantifying enantiomeric excess.^{[17][19]}

Experimental Protocol:

- **Solution Preparation:** Accurately weigh a sample of Leucinol and dissolve it in a known volume of a specified solvent (e.g., ethanol) to a precise concentration (c).
- **Polarimeter Calibration:** Calibrate the polarimeter using a blank (the pure solvent).
- **Measurement:** Fill the polarimeter cell of a known path length (l) with the sample solution and measure the observed angle of rotation (α).
- **Calculation of Specific Rotation:** The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * c)$

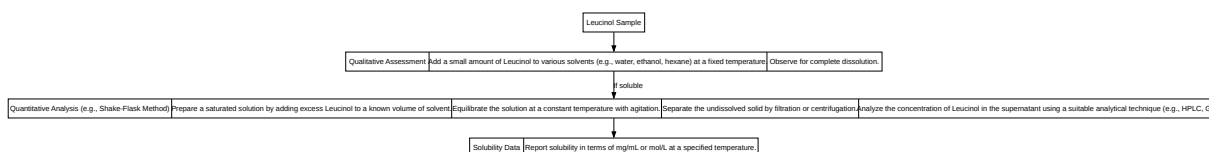
Trustworthiness: The specific rotation is a characteristic physical constant for a given enantiomer under defined conditions (temperature, wavelength, solvent, and concentration).

[19] The use of a standardized wavelength, typically the sodium D-line (589 nm), ensures comparability of results across different laboratories.

Solubility Studies: From Benchtop to Formulation

Solubility data is critical for everything from reaction solvent selection to final drug formulation.

Logical Relationship for Solubility Assessment:



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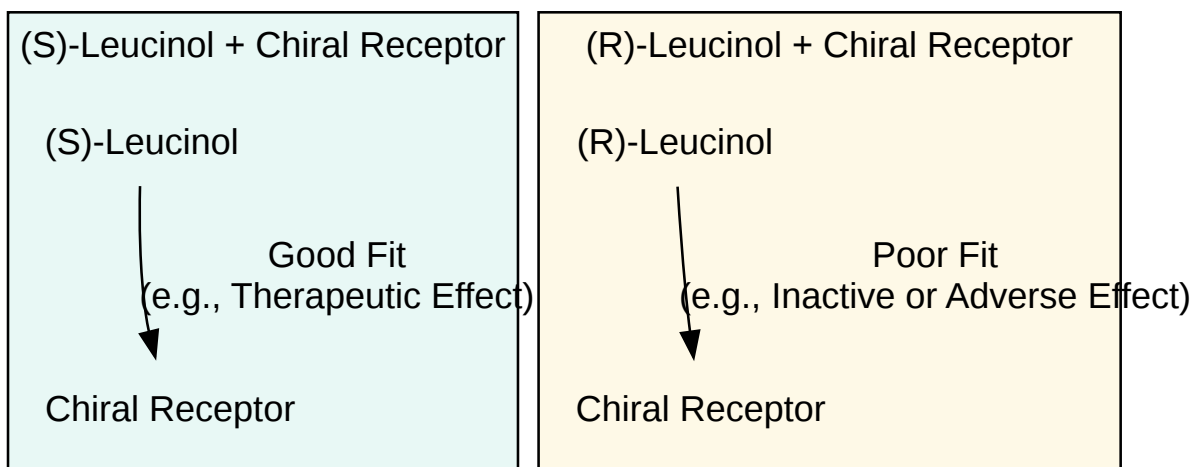
Caption: Logical Flow for Solubility Determination.

Authoritative Grounding: The shake-flask method is a widely accepted standard for determining equilibrium solubility. The choice of analytical technique for concentration determination (e.g., HPLC, GC) should be validated for accuracy, precision, and linearity.

Visualization of Key Concepts

Visual aids are invaluable for understanding complex scientific principles. The following diagrams illustrate key concepts related to the physicochemical properties of Leucinol.

Chiral Recognition Principle:



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Sources

- [1. CAS 7533-40-6: L-Leucinol | CymitQuimica \[cymitquimica.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. Wholesale L-Leucinol CAS:7533-40-6 Manufacturers and Suppliers | XINDAO \[xindaobiotech.com\]](#)
- [4. The Significance of Chirality in Drug Design and Development - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. hilarispublisher.com \[hilarispublisher.com\]](#)
- [7. L-Leucinol, 96% | 7533-40-6 | www.ottokemi.com \[ottokemi.com\]](#)
- [8. L\(+\)-Leucinol | 7533-40-6 \[chemicalbook.com\]](#)
- [9. L\(+\)-Leucinol CAS#: 7533-40-6 \[m.chemicalbook.com\]](#)
- [10. rroj.com \[rroj.com\]](#)

- [11. L\(+\)-Leucinol\(7533-40-6\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](#)
- [12. D\(-\)-Leucinol | C6H15NO | CID 2724002 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. scbt.com \[scbt.com\]](#)
- [14. echemi.com \[echemi.com\]](#)
- [15. \(R\)-\(-\)-Leucinol 98 53448-09-2 \[sigmaaldrich.com\]](#)
- [16. L-\(+\)-Leucinol | 7533-40-6 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [17. Optical rotation - Wikipedia \[en.wikipedia.org\]](#)
- [18. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [19. chem.libretexts.org \[chem.libretexts.org\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physicochemical Properties of Leucinol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294294/docs#in-depth-technical-guide-to-the-physicochemical-properties-of-leucinol\]](https://www.benchchem.com/product/b1294294/docs#in-depth-technical-guide-to-the-physicochemical-properties-of-leucinol)

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